

Application Note: Analytical Characterization of (3-Bromo-4-fluorophenyl)methylamine

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Compound of Interest

Compound Name: [(3-bromo-4-fluorophenyl)methyl]
(methyl)amine

CAS No.: 216873-74-4

Cat. No.: B2691693

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Executive Summary

(3-Bromo-4-fluorophenyl)methylamine (also known as 3-Bromo-4-fluorobenzylamine) is a critical intermediate in the synthesis of kinase inhibitors and GPCR ligands. Its structural integrity—specifically the retention of the bromine-fluorine substitution pattern—is vital for downstream structure-activity relationship (SAR) studies.

This guide details a validated protocol for the physicochemical characterization of this compound. Unlike simple benzylamines, the halogenated motif requires specific chromatographic conditions to prevent dehalogenation or peak tailing. This note covers structural elucidation (NMR, MS), purity assessment (HPLC-UV), and safety handling.

Material Safety & Handling (Critical)

CAS Number (HCl Salt): 202865-68-7 CAS Number (Free Base): 77771-03-0 (approximate, verify with specific vendor) Molecular Formula: C

H

BrFN (Free Base, MW 204.04), C

H

BrClFN (HCl Salt, MW 240.50)

Hazard Profile:

- H314: Causes severe skin burns and eye damage (Free base).
- H319/H315: Causes serious eye irritation/skin irritation (HCl salt).
- Storage: Hygroscopic. Store at 2–8°C under inert atmosphere (Argon/Nitrogen).

Structural Elucidation Protocols

Mass Spectrometry (LC-MS)

The presence of bromine provides a distinct isotopic signature that serves as a primary identity test.

- Method: Electrospray Ionization (ESI) in Positive Mode.
- Expected Pattern:

- Base Peak: [M+H]

at m/z 204.0 and 206.0.

- Isotope Ratio: The

Br and

Br isotopes exist in a near 1:1 ratio. A doublet peak separated by 2 mass units with approximately equal intensity is diagnostic.

- Fragmentation: In-source fragmentation often yields the benzyl cation ([M-NH
]

) at m/z 187/189.

Nuclear Magnetic Resonance (NMR)

Due to the fluorine atom,

¹F NMR is a powerful orthogonal tool for identity confirmation.

Sample Preparation: Dissolve 10 mg of the HCl salt in 0.6 mL DMSO-

or D

O. For free base, use CDCl₃

.

Predicted

NMR Data (DMSO-

, 400 MHz)

Position	Shift (, ppm)	Multiplicity	Integration	Assignment
NH	8.40 - 8.60	Broad Singlet	3H	Ammonium protons (Salt only)
H-2	7.85	Doublet of Doublets	1H	Ortho to CH , Meta to Br (coupling)
H-6	7.45	Multiplet	1H	Ortho to CH
H-5	7.35	Triplet/Multiplet	1H	Ortho to F (coupling dominant)
CH	4.05	Singlet (or q)	2H	Benzylic Methylene

Note: The fluorine atom at position 4 causes splitting in both

H and

C spectra. Expect

coupling of ~8-10 Hz in the proton spectrum.

NMR

- Shift:

-105 to -115 ppm (relative to CFCI

).

- Appearance: Multiplet (due to coupling with H-5 and H-3/H-6).

Purity Analysis: HPLC Method Development

Analyzing benzylamines requires mitigating the interaction between the basic amine and residual silanols on the column, which causes peak tailing.

Method Parameters (Reverse Phase)

This method uses an acidic mobile phase to fully protonate the amine, improving peak shape.

Parameter	Condition
Column	C18 End-capped (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 3.5 or 5 μ m
Mobile Phase A	Water + 0.1% Trifluoroacetic Acid (TFA)
Mobile Phase B	Acetonitrile (MeCN) + 0.05% TFA
Flow Rate	1.0 mL/min
Gradient	0-2 min: 5% B (Isocratic hold) 2-15 min: 5% 95% B 15-20 min: 95% B (Wash) 20-25 min: 5% B (Re-equilibration)
Detection	UV @ 210 nm (Amine absorption) and 254 nm (Aromatic)
Temperature	30°C
Injection Vol	5-10 μ L

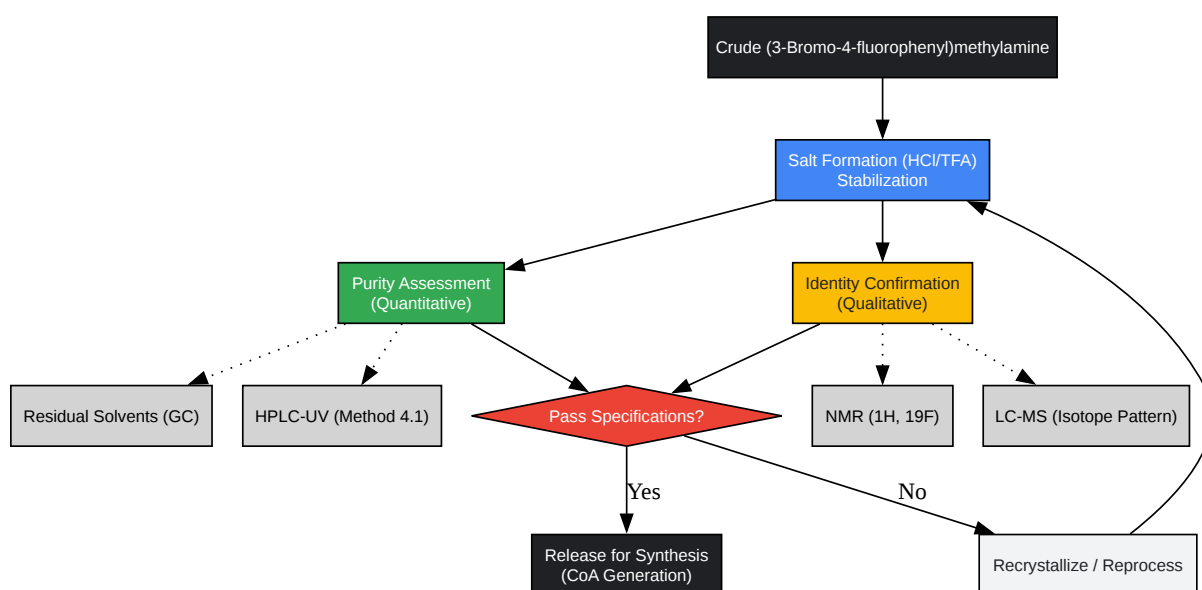
System Suitability Criteria

- Tailing Factor (T):
1.5 (Critical for amines).
- Resolution (Rs): > 2.0 between the main peak and any synthesis impurities (e.g., des-bromo analogs).
- Retention Time: Expect elution between 8–12 minutes depending on dead volume.

Visualizations

Characterization Workflow

This diagram outlines the logical flow from crude isolation to final certificate of analysis (CoA) generation.

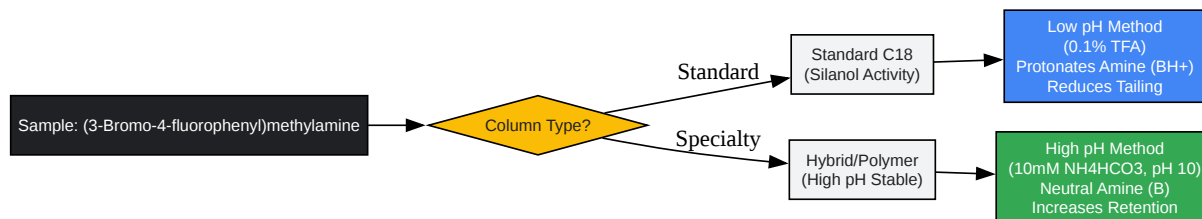


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Caption: Workflow for the analytical release of halogenated benzylamine intermediates.

HPLC Method Selection Logic

A decision tree for selecting the correct pH modifier for amine analysis.



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Caption: Decision matrix for optimizing HPLC conditions based on column chemistry.

References

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Sources

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